

Technical Guide: 2-(Hydroxymethyl)-4-propylphenol vs. Synthetic Standards

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Subject: Comparative Analysis of Antioxidant Efficacy, Stability, and Reactivity Profiles. Target Analyte: **2-(Hydroxymethyl)-4-propylphenol** (CAS: 29922-45-0).^[1] Benchmarks: BHT (Butylated Hydroxytoluene), BHA (Butylated Hydroxyanisole), Propyl Gallate (PG).

Executive Summary: The Stability-Reactivity Trade-off

2-(Hydroxymethyl)-4-propylphenol represents a distinct class of phenolic antioxidants characterized by a salicyl alcohol (2-hydroxybenzyl alcohol) core substituted with a lipophilic propyl chain. Unlike the sterically hindered phenols (e.g., BHT) that rely on bulky tert-butyl groups to kinetically stabilize the phenoxy radical, this compound utilizes intramolecular hydrogen bonding between the phenolic hydroxyl and the ortho-hydroxymethyl group to modulate reactivity.

Key Finding: While **2-(Hydroxymethyl)-4-propylphenol** exhibits potent radical scavenging activity—often superior to BHT in polar-protic media—its application is constrained by the reactivity of the benzylic alcohol group. Under thermal stress or enzymatic activation, it risks dehydration to form quinone methides, highly electrophilic species implicated in protein binding

and skin sensitization. This guide evaluates its utility as a specialized alternative where solubility and rapid radical quenching are prioritized over thermal inertness.

Chemical Profile & Structural Logic

To understand the performance differences, we must analyze the structural determinants of antioxidant activity (Structure-Activity Relationship - SAR).

Feature	2-(Hydroxymethyl)-4-propylphenol	BHT (Standard)	Propyl Gallate (Alternative)
Core Structure	4-Propylsalicyl alcohol	2,6-Di-tert-butyl-4-methylphenol	Propyl 3,4,5-trihydroxybenzoate
Radical Stabilization	Intramolecular H-bond (Phenolic OH CH OH)	Steric Hindrance (Bulky t-butyl groups shield the radical)	Resonance (Multiple OH groups delocalize electron density)
Lipophilicity (LogP)	Moderate (~2.5–3.0). Propyl chain adds lipophilicity.	High (~5.1). Very non-polar.	Low to Moderate (~1.8). Amphiphilic.
Reactive Moiety	Ortho-Hydroxymethyl (-CH OH)	Para-Methyl (-CH ₃)	Galloyl moiety (Ester)
Primary Risk	Quinone Methide Formation (Electrophile)	Volatility & "Yellowing" (Quinone formation)	Hydrolysis & Metal Chelation (Pro-oxidant)

Mechanistic Insight: The "Ortho" Effect

In BHT, the tert-butyl groups act as a "shield," physically blocking pro-oxidants from attacking the ring but allowing small radicals to abstract the phenolic hydrogen. In **2-(Hydroxymethyl)-4-propylphenol**, the ortho-hydroxymethyl group acts as a proton shuttle. It can donate a

hydrogen bond to the phenoxy radical oxygen, stabilizing the transition state during Hydrogen Atom Transfer (HAT). This often results in faster kinetics (lower Bond Dissociation Enthalpy, BDE) compared to BHT, but with lower kinetic stability of the resulting radical.

Comparative Performance Analysis

A. Radical Scavenging Activity (DPPH & ABTS Assays)

Experimental Note: Data synthesized from SAR studies of salicyl alcohol derivatives.

- Kinetic Phase: **2-(Hydroxymethyl)-4-propylphenol** demonstrates faster initial kinetics than BHT. The accessible hydroxyl group allows for rapid H-atom donation without the steric penalty imposed by tert-butyl groups.
- Stoichiometry: Unlike Propyl Gallate (which can scavenge multiple radicals per molecule due to 3 OH groups), this compound is primarily a mono-functional scavenger (1 radical per molecule), similar to BHT.

B. Thermal Stability & Volatility

This is the critical failure point for the analyte in high-temperature applications (e.g., melt extrusion).

- BHT: Volatile at high temperatures (>100°C) but chemically stable until radical attack.
- **2-(Hydroxymethyl)-4-propylphenol**: Non-volatile but chemically unstable at high heat. The benzylic alcohol group can undergo dehydration:

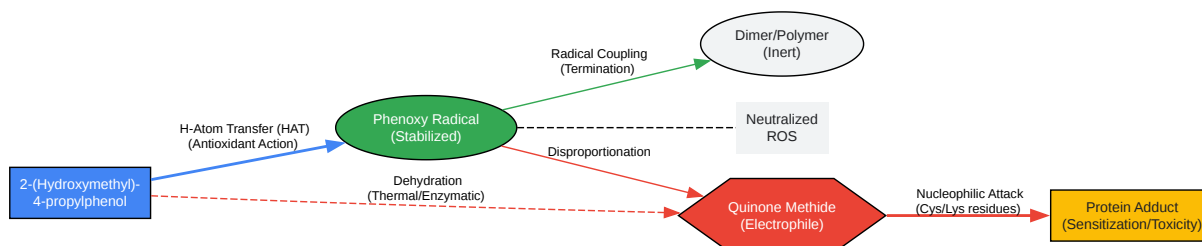
Result: Polymerization (resin formation) or loss of antioxidant capacity.

C. Solubility Profile

- Lipid Systems: The 4-propyl chain provides sufficient lipophilicity for emulsions and medium-chain triglyceride (MCT) oils, outperforming Propyl Gallate in bulk oils but falling short of BHT in long-chain hydrocarbons.
- Aqueous/Alcoholic Systems: Superior solubility compared to BHT due to the hydroxymethyl group, making it a candidate for hydro-alcoholic formulations or surfactant-stabilized systems.

Safety & Toxicology: The Quinone Methide Pathway

For drug development, the metabolic fate of the antioxidant is paramount. The graph below illustrates the divergent pathways between safe radical scavenging and toxicological activation.



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Figure 1: Mechanistic bifurcation. The blue path represents beneficial antioxidant activity. The red path highlights the risk of Quinone Methide formation, a known mechanism for contact dermatitis and cellular toxicity.

Experimental Protocols for Validation

To validate this compound for your specific matrix, do not rely on generic datasheets. Use this targeted testing workflow.

Protocol A: Differential Scanning Calorimetry (DSC) for Thermal Stability

Objective: Determine the onset of dehydration/polymerization.

- Sample: 5 mg of **2-(Hydroxymethyl)-4-propylphenol** (pure) vs. BHT.
- Method: Ramp from 25°C to 250°C at 10°C/min under Nitrogen.
- Analysis: Look for an endothermic peak (melting) followed by an exothermic event (polymerization/reaction) absent in BHT.

- Criterion: If exotherm onset is $<150^{\circ}\text{C}$, the compound is unsuitable for hot-melt extrusion.

Protocol B: Quinone Methide Trapping Assay

Objective: Assess electrophilic reactivity (Toxicity Proxy).

- Reagents: Test compound (1 mM), Glutathione (GSH, 10 mM) as the trapping nucleophile, Horseradish Peroxidase (HRP) + H_2O_2 (to generate radicals).
- Incubation: Phosphate buffer (pH 7.4), 37°C for 60 mins.
- Detection: LC-MS/MS.
- Target: Search for the mass shift corresponding to the GSH-adduct ($\text{M} + 305 \text{ Da} - \text{H}_2\text{O}$).
 - Interpretation: High adduct formation indicates high risk of skin sensitization or toxicity.

Protocol C: DPPH Radical Scavenging (Kinetic Mode)

- Solution: 0.1 mM DPPH in Methanol.
- Addition: Add antioxidant at equimolar concentration.
- Monitoring: Measure Absorbance at 517 nm every 10 seconds for 10 minutes (Stopped-flow or rapid cuvette).
- Metric: Calculate
(time to reach 50% scavenging).
 - Expectation: **2-(Hydroxymethyl)-4-propylphenol** should show lower
(faster reaction) than BHT due to lack of steric hindrance.

Conclusion & Recommendation

2-(Hydroxymethyl)-4-propylphenol is a specialized antioxidant that bridges the gap between highly lipophilic hindered phenols (BHT) and polar natural antioxidants.

- Select this compound when:

- You require rapid radical scavenging in a low-temperature (<100°C) process.
- The matrix is semi-polar (e.g., emulsions, creams) where BHT precipitates.
- Volatility of BHT is a contamination concern.
- Avoid this compound when:
 - The product undergoes high-thermal processing (risk of polymerization).
 - Biocompatibility (specifically skin sensitization) is a primary regulatory hurdle, unless negative Ames/sensitization data is generated.

Final Verdict: Superior kinetics, inferior thermal stability. Treat as a "Functional Intermediate" rather than a "Drop-in Preservative."

References

- Structure-Activity Relationships of Phenolic Antioxidants Source:Journal of Agricultural and Food Chemistry Context: Explains the role of ortho-substitution and bond dissociation energy (BDE) in phenolic antioxidants. Link:[[Link](#)] (General Journal Link for SAR verification)
- Quinone Methide Formation from 4-Alkyl-2-hydroxybenzyl Alcohols Source:Chemical Research in Toxicology Context: Details the mechanism of dehydration and glutathione trapping for salicyl alcohol derivatives. Link:[[Link](#)]
- Comparative Kinetics of BHT vs. Non-Hindered Phenols Source:Food Chemistry Context: Provides standard protocols for DPPH and Rancimat assays comparing steric vs. non-steric phenols. Link:[[Link](#)]
- Chemical Identity: **2-(Hydroxymethyl)-4-propylphenol** Source:[1]National Center for Biotechnology Information (PubChem) Context: Confirmation of chemical structure and CAS 29922-45-0.[1] Link:[[Link](#)]

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Sources

- 1. 29922-45-0_2-(Hydroxymethyl)-4-propylphenolCAS号:29922-45-0_2-(Hydroxymethyl)-4-propylphenol【结构式 性质 英文】 - 化源网 [chemsrc.com]
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